

The Epigenetic Modulator UNC4976 TFA: A Technical Guide

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Compound of Interest

Compound Name: UNC4976 TFA

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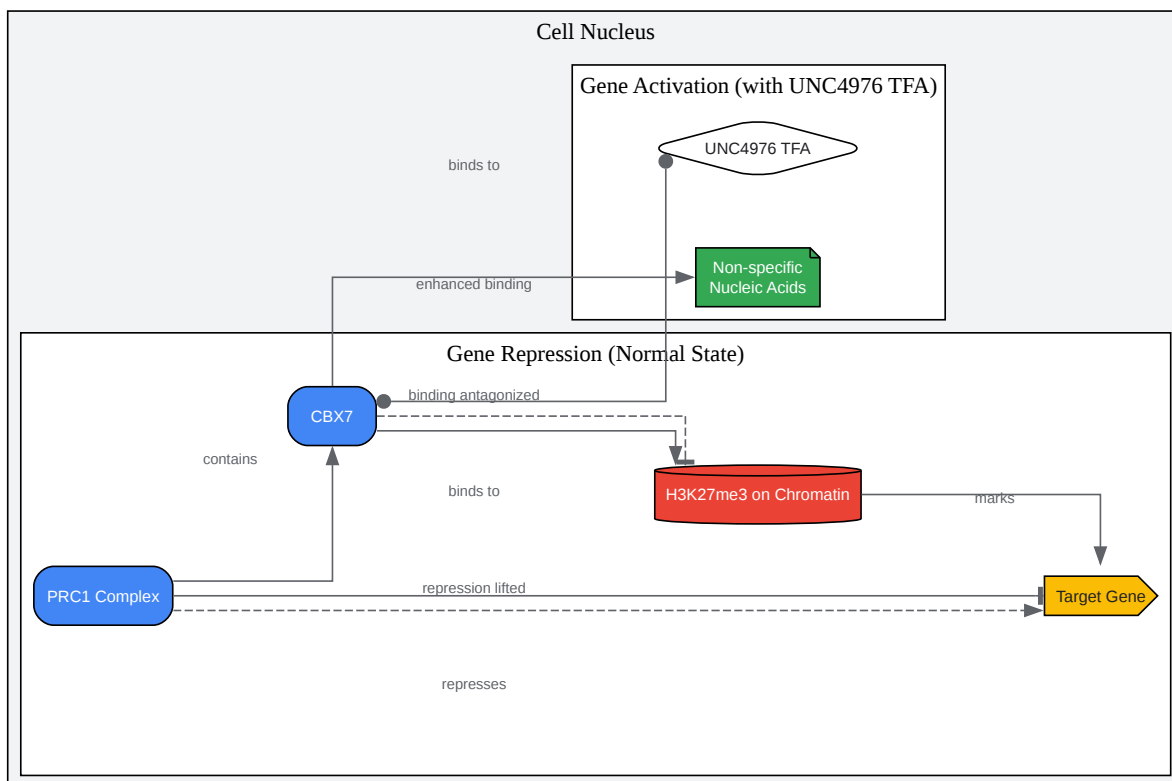
This in-depth technical guide explores the function and mechanism of **UNC4976 TFA**, a pivotal chemical probe in the field of epigenetics. We will delve into its role as a positive allosteric modulator of the Polycomb Repressive Complex 1 (PRC1) component, CBX7, providing a comprehensive overview of its discovery, mechanism of action, and the experimental methodologies used to characterize its activity.

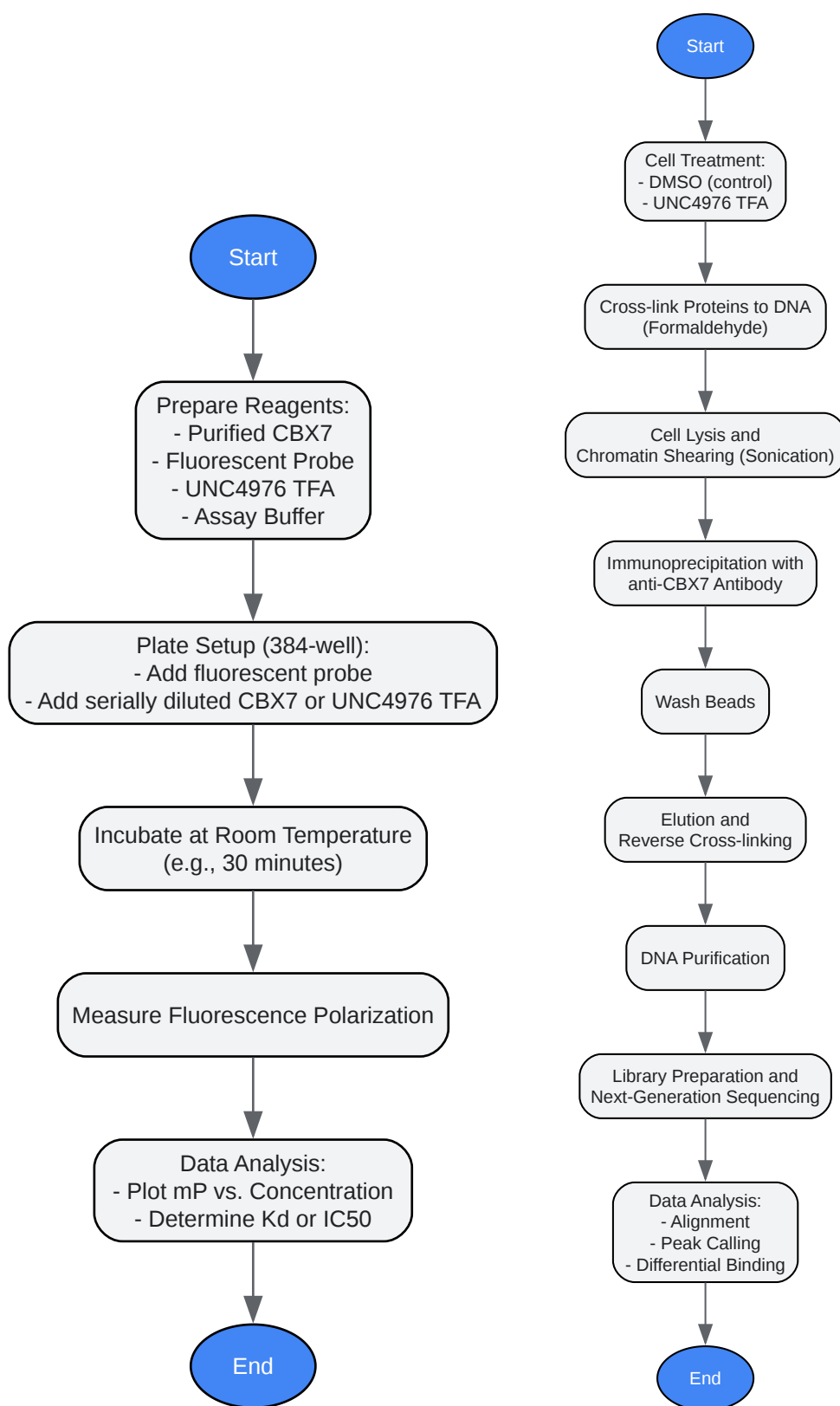
Core Function and Mechanism of Action

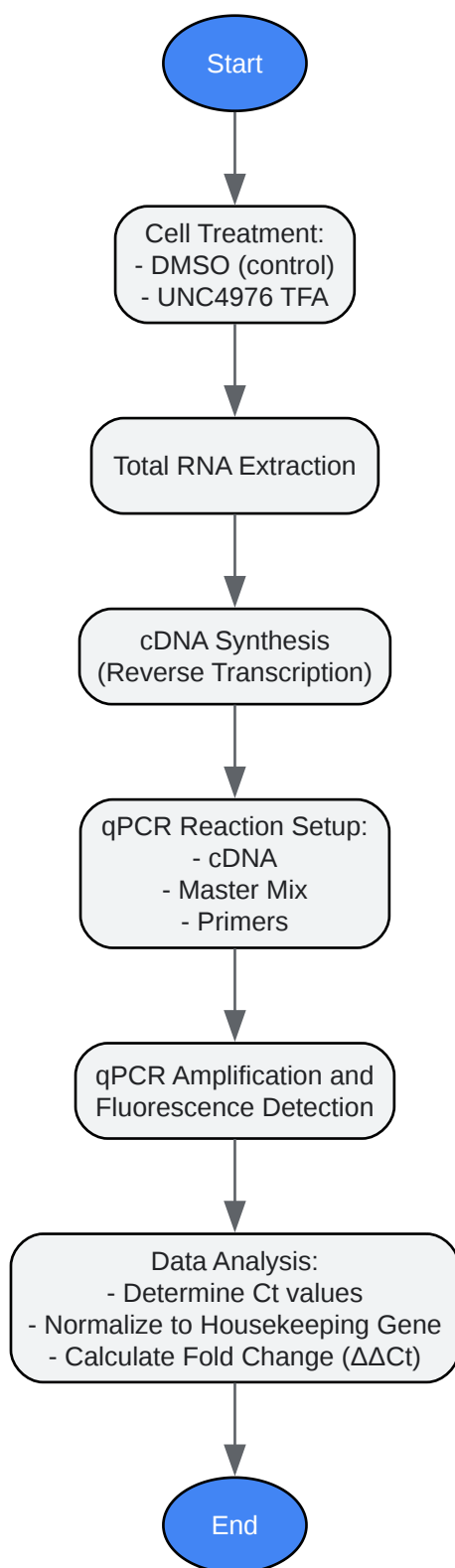
UNC4976 TFA is a peptidomimetic that acts as a potent and cell-permeable positive allosteric modulator (PAM) of the CBX7 chromodomain.^[1] CBX7 is a "reader" protein within the canonical PRC1 complex, responsible for recognizing and binding to the repressive histone mark, trimethylated lysine 27 on histone H3 (H3K27me3). This interaction is crucial for the recruitment of PRC1 to target genes, leading to their transcriptional repression.

The mechanism of action of **UNC4976 TFA** is unique. It competitively antagonizes the binding of H3K27me3 to the CBX7 chromodomain. Simultaneously, it enhances the non-specific binding of CBX7 to nucleic acids (both DNA and RNA).^[1] This dual activity leads to a re-equilibration of the PRC1 complex, effectively displacing it from its specific H3K27me3 target sites on chromatin. The consequence of this displacement is the alleviation of gene repression and the subsequent activation of PRC1 target gene expression.^[1]

Signaling Pathway of UNC4976 TFA







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References

- 1. Discovery and Characterization of a Cellularly Potent Positive Allosteric Modulator of the Polycomb Repressive Complex 1 Chromodomain, CBX7 - PMC [pmc.ncbi.nlm.nih.gov]
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